

Application Notes and Protocols for Neutron Scattering Cross-Sections of Molybdenum-92

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Molybdenum-92**

Cat. No.: **B083593**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the neutron scattering cross-sections for **Molybdenum-92** (^{92}Mo), a stable isotope of molybdenum with significant applications in nuclear energy and material science.^[1] Molybdenum is valued for its excellent material properties at elevated temperatures, making it a crucial alloying element in advanced nuclear energy systems.^[1] Understanding its neutron-induced reaction cross-sections is vital for predicting material behavior, including hydrogen and helium production from (n,p) and (n, α) reactions, which can affect the integrity of structural materials.^[1]

Accurate data on neutron cross-sections are essential for various fields of science and technology.^[1] This document summarizes key quantitative data in structured tables, details the experimental protocols for measuring these cross-sections, and provides visualizations of the experimental workflows.

Data Presentation

The following tables summarize the neutron scattering cross-section data for **Molybdenum-92** from various sources. The data is presented for different types of nuclear reactions and at various neutron energies. The cross-sections are given in barns (b) or its submultiples (mb, μb , nb).

Table 1: General Neutron Cross-Sections for ^{92}Mo

Reaction Type	0.0253 eV	Maxwellian Average	Resonance Integral	14 MeV	Fission Spectrum Average
(n,total)	6.063 b	6.837 b	-	4.037 b	5.835 b
(n,elastic)	6.001 b	6.776 b	-	2.287 b	5.181 b
(n,inelastic)	(E-thr = 1.526 MeV)	-	-	738.6 mb	617.2 mb
(n,2n)	(E-thr = 12.81 MeV)	-	-	125.2 mb	16.54 μ b
(n, γ)	61.35 mb	61.38 mb	977.2 mb	1.201 mb	25.37 mb
(n,p)	0.000 b	0.000 b	112.5 mb	154.1 mb	10.75 mb
(n, α)	0.000 b	0.000 b	1.988 mb	22.98 mb	102.2 μ b
(n,d)	(E-thr = 5.294 MeV)	-	-	3.401 mb	1.137 μ b
(n,np)	(E-thr = 7.543 MeV)	-	-	707.8 mb	220.1 μ b
(n,na)	(E-thr = 5.668 MeV)	-	-	47.94 μ b	51.72 nb
(n,He-3)	(E-thr = 4.951 MeV)	-	-	189.5 nb	443.8e-12 b
(n,t)	(E-thr = 11.15 MeV)	-	-	1.370 nb	854.4e-12 b
Data calculated from JENDL-4.0 at 300K.					
[2]					

Table 2: Thermal Neutron Capture Cross-Sections and Resonance Integrals for ^{92}Mo

Isotope	Abundance (%)	Thermal Capture Cross-Section (b)	Resonance Integral (b)
⁹² Mo	14.8362	0.019	0.81 ± 0.08

Data from evaluation of experimental results.[3]

Table 3: Neutron Scattering Lengths and Cross-Sections for ⁹²Mo

Isotope	Natural Abundance (%)	Cohere nt Scatteri ng Length (fm)	Incoher ent Scatteri ng Length (fm)	Cohere nt Scatteri ng Cross-Section (b)	Incoher ent Scatteri ng Cross-Section (b)	Total Scatteri ng Cross-Section (b)	Absorpt ion Cross-Section (b)
⁹² Mo	14.84	6.91	0	6	0	6	0.019

Data for 2200 m/s neutrons.
[4]

Experimental Protocols

The determination of neutron scattering cross-sections for ⁹²Mo involves sophisticated experimental techniques. Below are detailed methodologies for key experiments.

Protocol 1: Activation Method for (n,p), (n,α), and (n,2n) Reactions

This protocol is based on the experimental setup at the Physikalisch-Technische Bundesanstalt (PTB) for measuring neutron activation cross-sections in the 7-15 MeV energy range.[1][5]

1. Neutron Production:

- Neutron Source: Neutrons are produced via the D(d,n)³He reaction.[1][5]
- Accelerator: A CV28 compact cyclotron is used to accelerate deuterons.[1][5] The cyclotron is operated in a pulsed mode with a pulse width of approximately 1 ns and a repetition rate of 2 MHz during sample irradiations.[1]
- Target: A deuterium gas target (3 cm long, 1 cm diameter) is used.[1]

2. Sample Preparation and Irradiation:

- Sample Material: High-purity (99.9%) elemental molybdenum foils or disks are used.[1]
- Irradiation: The molybdenum samples are irradiated with the neutron beam. The neutron energy is varied by changing the deuteron energy.

3. Neutron Fluence Monitoring:

- Monitor Reaction: The neutron fluence is monitored using a reference reaction with a well-known cross-section.
- Neutron Energy Measurement: The neutron energy is measured using a NE213 detector placed at a distance of 12 m from the target, employing the time-of-flight (TOF) method.[1]

4. Measurement of Induced Radioactivity:

- Detection Method: The activity of the reaction products is measured using gamma-ray spectrometry.[1][5]
- Detector: A high-purity germanium (HPGe) detector with high efficiency (e.g., 70% nominal efficiency) is used.[1]
- Measurement Geometry: The irradiated samples are placed at a fixed distance (e.g., 15 mm) from the entrance window of the HPGe detector for gamma-ray counting.[1]

5. Data Analysis:

- Cross-Section Calculation: The reaction cross-section is calculated from the measured activity of the product nuclide, the neutron fluence, the number of target nuclei, and the decay data of the product.
- Corrections: Corrections are applied for factors such as gamma-ray self-absorption, measurement geometry, dead time, and coincidence summing effects.[5]

Protocol 2: Time-of-Flight (TOF) Method for Total Neutron Cross-Section Measurement

This protocol is based on the experimental setup at the Rensselaer Polytechnic Institute (RPI) Gaerttner LINAC Laboratory for measuring total neutron cross-sections in the 0.5 to 20 MeV energy range.[6]

1. Neutron Production:

- Neutron Source: A pulsed electron beam from a linear accelerator (LINAC) strikes a water-cooled tantalum target to produce neutrons via bremsstrahlung and subsequent photoneutron reactions.[6]

2. Experimental Setup:

- Flight Path: A long flight path (e.g., 100 meters) is used to achieve high energy resolution.[6]
- Collimation: The neutron beam is collimated to a specific diameter (e.g., 4.76 cm) before reaching the sample.[6]
- Sample Position: The sample is placed in the neutron beam at a known distance from the source (e.g., 13.85 m).[6]
- Detector: A fast-response neutron detector is placed at the end of the flight path (e.g., 99.95 m).[6]

3. Data Acquisition:

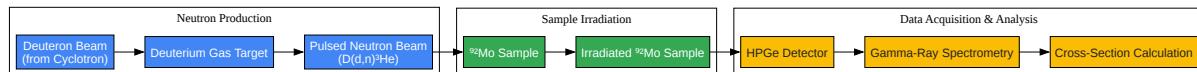
- Transmission Measurement: The neutron time-of-flight spectra are recorded with and without the sample in the beam.
- Electronics: Fast electronics are used to process the detector signals and record the time-of-flight information.[6]

4. Data Analysis:

- Transmission Calculation: The neutron transmission (T) is calculated as the ratio of the count rate with the sample in the beam to the count rate with the sample out of the beam for each time-of-flight (and thus energy) bin.
- Total Cross-Section Calculation: The total neutron cross-section (σ_T) is then determined using the formula: $\sigma_T = -\ln(T) / (n * x)$, where 'n' is the number of atoms per unit volume in the sample and 'x' is the sample thickness.

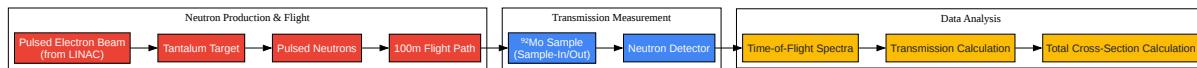
Visualizations

The following diagrams illustrate the experimental workflows described in the protocols.



[Click to download full resolution via product page](#)

Caption: Workflow for the Activation Method.



[Click to download full resolution via product page](#)

Caption: Workflow for the Time-of-Flight Method.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. epj-conferences.org [epj-conferences.org]
- 2. wwwndc.jaea.go.jp [wwwndc.jaea.go.jp]
- 3. osti.gov [osti.gov]
- 4. Neutron Scattering Lengths and cross sections [ncnr.nist.gov]
- 5. researchgate.net [researchgate.net]
- 6. hahn.ne.rpi.edu [hahn.ne.rpi.edu]

- To cite this document: BenchChem. [Application Notes and Protocols for Neutron Scattering Cross-Sections of Molybdenum-92]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b083593#neutron-scattering-cross-sections-for-molybdenum-92\]](https://www.benchchem.com/product/b083593#neutron-scattering-cross-sections-for-molybdenum-92)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com